

A Technical Guide to the Radioactive Decay of Actinium-228

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Actinium-228**

Cat. No.: **B1201793**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the radioactive decay properties of **Actinium-228** (Ac-228), a key radionuclide in the Thorium-232 decay series. This document details its decay mode, energy spectrum, and the experimental methodologies used for its characterization, presenting critical data for researchers and professionals in nuclear medicine, radiochemistry, and drug development.

Core Decay Characteristics of Actinium-228

Actinium-228 is a beta-emitting radionuclide with a half-life of 6.15 hours.^{[1][2][3][4]} It is a naturally occurring isotope found in thorium ores, arising from the beta decay of Radium-228. ^{[1][3]} The decay of Ac-228 is characterized by the emission of a beta particle (an electron), leading to the formation of its daughter nuclide, Thorium-228 (Th-228). This process is accompanied by the release of a complex spectrum of gamma rays as the daughter nucleus transitions to its ground state.

Quantitative Decay Data

The following tables summarize the key quantitative data associated with the radioactive decay of **Actinium-228**.

Table 1: General Properties of **Actinium-228**

Property	Value
Half-life	6.15 (2) hours [2]
Primary Decay Mode	Beta (β -) Decay (100%) [2]
Daughter Nuclide	Thorium-228 (228Th) [1] [2]
Parent Nuclide	Radium-228 (228Ra) [5] [6]
Beta Decay Energy (Q-value)	2127.045 (2.979) keV [5]
Mean Electron Energy	0.44945 MeV [7]
Mean Photon Energy	0.86714 MeV [7]

Table 2: Prominent Gamma Ray Emissions

This table lists the most intense gamma rays emitted following the beta decay of Ac-228.

Energy (keV)	Intensity (%)
911.20	25.8 [8]
338.32	11.27 [8]
968.97	15.8 [8]
463.004	4.4
794.947	4.3
209.253	4.1
1588.20	2.9

Note: The intensities of gamma rays can vary slightly between different data evaluations. The values presented here are representative of commonly accepted data.

Table 3: Beta Decay Energy Spectrum

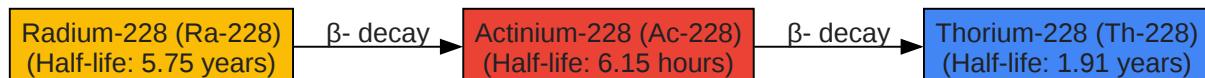
The beta decay of Ac-228 results in a continuous energy spectrum of emitted electrons, up to a maximum energy (Q-value). The decay proceeds through multiple branches to various excited states of the Th-228 daughter nucleus.

Beta Endpoint Energy (keV)	Transition Probability (%)	Daughter Level Energy (keV)
399.5	1.93	1724.283
435.4	2.50	1688.394
477.8	4.12	1645.954
535.5	8.8	1588.20
826.4	1.46	1297.3
955.4	3.39	1168.3

Note: This table highlights some of the more probable beta transitions. The complete decay scheme is highly complex with many low-probability branches.

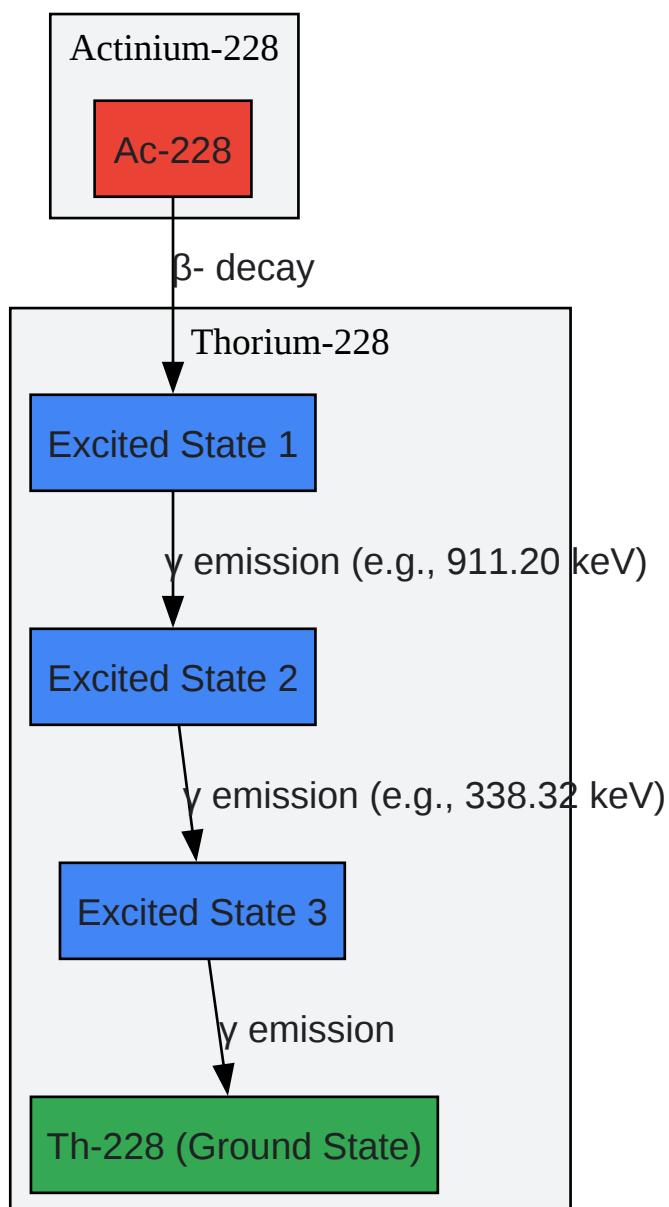
Decay Scheme Visualization

The decay of **Actinium-228** is part of the larger Thorium-232 decay chain. The following diagrams illustrate the immediate decay pathway involving Ac-228 and a more detailed look at its beta decay and subsequent gamma emissions.



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Figure 1: Decay of Ra-228 to Ac-228 and subsequent decay to Th-228.



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Figure 2: Beta decay of Ac-228 to excited states of Th-228 and subsequent gamma emissions.

Experimental Protocols

The characterization of the Ac-228 decay spectrum requires a combination of radiochemical separation and nuclear spectroscopy techniques.

Radiochemical Separation of Actinium-228

To accurately measure the decay properties of Ac-228, it must first be separated from its parent, Ra-228, and other radionuclides in the decay chain. This is crucial to avoid spectral interferences.

- **Sample Preparation:** Samples containing Ra-228, such as aged thorium compounds or environmental samples, are brought into a suitable chemical form, typically an acidic solution.
- **Secular Equilibrium:** Before separation, the sample is often stored for a period (e.g., at least 30 hours) to allow for the ingrowth of Ac-228 and to approach secular equilibrium with its parent, Ra-228.^[9]
- **Separation Technique:**
 - **Solvent Extraction:** A common method involves the use of liquid-liquid extraction. For instance, Di(2-ethylhexyl) phosphoric acid (HDEHP) can be used to selectively extract Ac-228.
 - **Ion Exchange/Extraction Chromatography:** An alternative and often preferred method utilizes extraction chromatographic resins. These resins can be highly selective for actinium, allowing for its separation from radium and other interfering ions. The Ac-228 is then eluted from the resin using an appropriate acid solution.

Gamma-Ray Spectroscopy

High-purity germanium (HPGe) detectors are the standard for high-resolution gamma-ray spectroscopy of Ac-228.

- **Detector and Calibration:** A coaxial n-type HPGe detector with high efficiency and excellent energy resolution is typically used. The detector must be calibrated for both energy and efficiency using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Sample Measurement:** The separated Ac-228 sample is placed in a well-defined geometry relative to the detector. The gamma-ray spectrum is then acquired over a sufficient time to achieve good counting statistics.

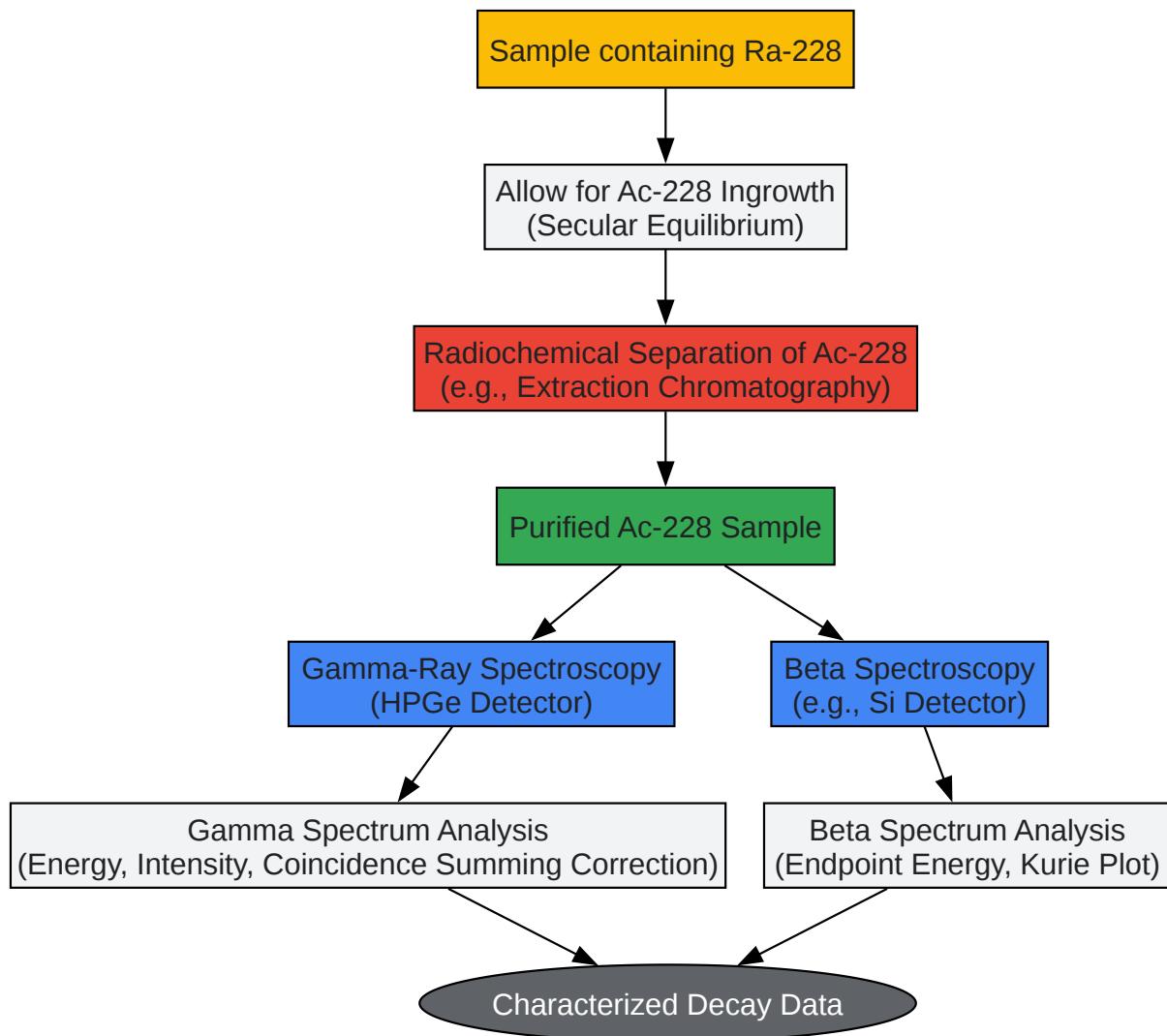
- Spectral Analysis: The resulting spectrum is analyzed to identify the characteristic gamma-ray peaks of Ac-228. The energy and net peak area of each photopeak are determined.
- Coincidence Summing Correction: Due to the complex cascade of gamma rays emitted in the decay of Ac-228, coincidence summing effects can be significant. This phenomenon can lead to an underestimation of the true intensity of some gamma rays. Corrections for coincidence summing must be applied, often using well-characterized detector models and specialized software, to obtain accurate emission probabilities.

Beta Spectroscopy

The continuous nature of the beta spectrum requires specialized techniques for its measurement.

- Instrumentation: An iron-free beta spectrometer or a plastic or silicon semiconductor detector can be used to measure the energy of the emitted beta particles.
- Source Preparation: A thin, uniform source of purified Ac-228 is prepared to minimize self-absorption of the beta particles.
- Data Acquisition: The beta spectrum is recorded, and the endpoint energy is determined.
- Kurie Plot Analysis: A Kurie plot (or Fermi-Kurie plot) is often constructed from the beta spectrum data. For an allowed transition, this plot should yield a straight line that can be extrapolated to the energy axis to determine the endpoint energy of the beta decay.

The following diagram illustrates a general workflow for the experimental characterization of Ac-228.



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Figure 3: Experimental workflow for the characterization of Ac-228 decay.

Conclusion

Actinium-228 is a radionuclide of significant interest due to its position in the Thorium-232 decay chain and its complex decay scheme. A thorough understanding of its decay characteristics, including its half-life, beta and gamma energy spectra, is essential for applications in nuclear physics, environmental monitoring, and the development of

radiopharmaceuticals. The experimental determination of these properties relies on precise radiochemical separations and advanced spectroscopic techniques, with careful consideration of factors such as coincidence summing. The data and methodologies presented in this guide provide a foundational resource for scientists and researchers working with this important isotope.

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- To cite this document: BenchChem. [A Technical Guide to the Radioactive Decay of Actinium-228]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1201793#ac-228-radioactive-decay-mode-and-energy-spectrum>

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